

Application Notes and Protocols for 5-Dodecanoylamino fluorescein in Live-Cell Imaging

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Compound of Interest

Compound Name: 5-Dodecanoylamino fluorescein

Cat. No.: B034368

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These application notes provide a detailed protocol for utilizing **5-Dodecanoylamino fluorescein** for live-cell imaging. This lipophilic fluorescein derivative is suitable for staining intracellular membranes and organelles, such as the Golgi apparatus and endoplasmic reticulum, in living cells. Its utility in drug development stems from the ability to monitor cellular morphology and organelle dynamics in response to therapeutic compounds.

Introduction

5-Dodecanoylamino fluorescein is a fluorescent probe characterized by a fluorescein head group and a 12-carbon lipophilic tail. This structure allows it to readily permeate live cell membranes and accumulate in lipid-rich intracellular structures. Upon cleavage of its diacetate groups by intracellular esterases, the molecule becomes fluorescent, enabling the visualization of specific organelles. A derivative, **5-Dodecanoylamino fluorescein di- β -D-Galactopyranoside (C12FDG)**, is a known substrate for β -galactosidase, releasing the fluorescent **5-Dodecanoylamino fluorescein** upon enzymatic activity.^{[1][2]} This protocol focuses on the general application of **5-Dodecanoylamino fluorescein** for live-cell imaging of intracellular membranes.

Principle of Staining

The lipophilic dodecanoyl chain of **5-Dodecanoylamino fluorescein** facilitates its passive diffusion across the plasma membrane of live cells. Once inside, the non-fluorescent molecule is hydrolyzed by intracellular esterases, yielding the fluorescent **5-Dodecanoylamino fluorescein**. This fluorescent product subsequently accumulates in intracellular membranes, likely the Golgi apparatus and endoplasmic reticulum, allowing for their visualization using fluorescence microscopy.

Data Presentation

Parameter	Value	Reference
Excitation Wavelength (max)	~488 nm	[1] [3]
Emission Wavelength (max)	~523-530 nm	[1] [3]
Recommended Solvent	DMSO	[3]
Typical Staining Concentration	1-10 μ M	Adapted from similar dyes
Typical Incubation Time	15-30 minutes	[3]
Incubation Temperature	37°C	[3]

Experimental Protocols

Reagent Preparation

1. Stock Solution Preparation:

- Prepare a 1-10 mM stock solution of **5-Dodecanoylamino fluorescein** in high-quality, anhydrous dimethyl sulfoxide (DMSO).
- Aliquot the stock solution into small, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the stock solution at -20°C, protected from light.

2. Working Solution Preparation:

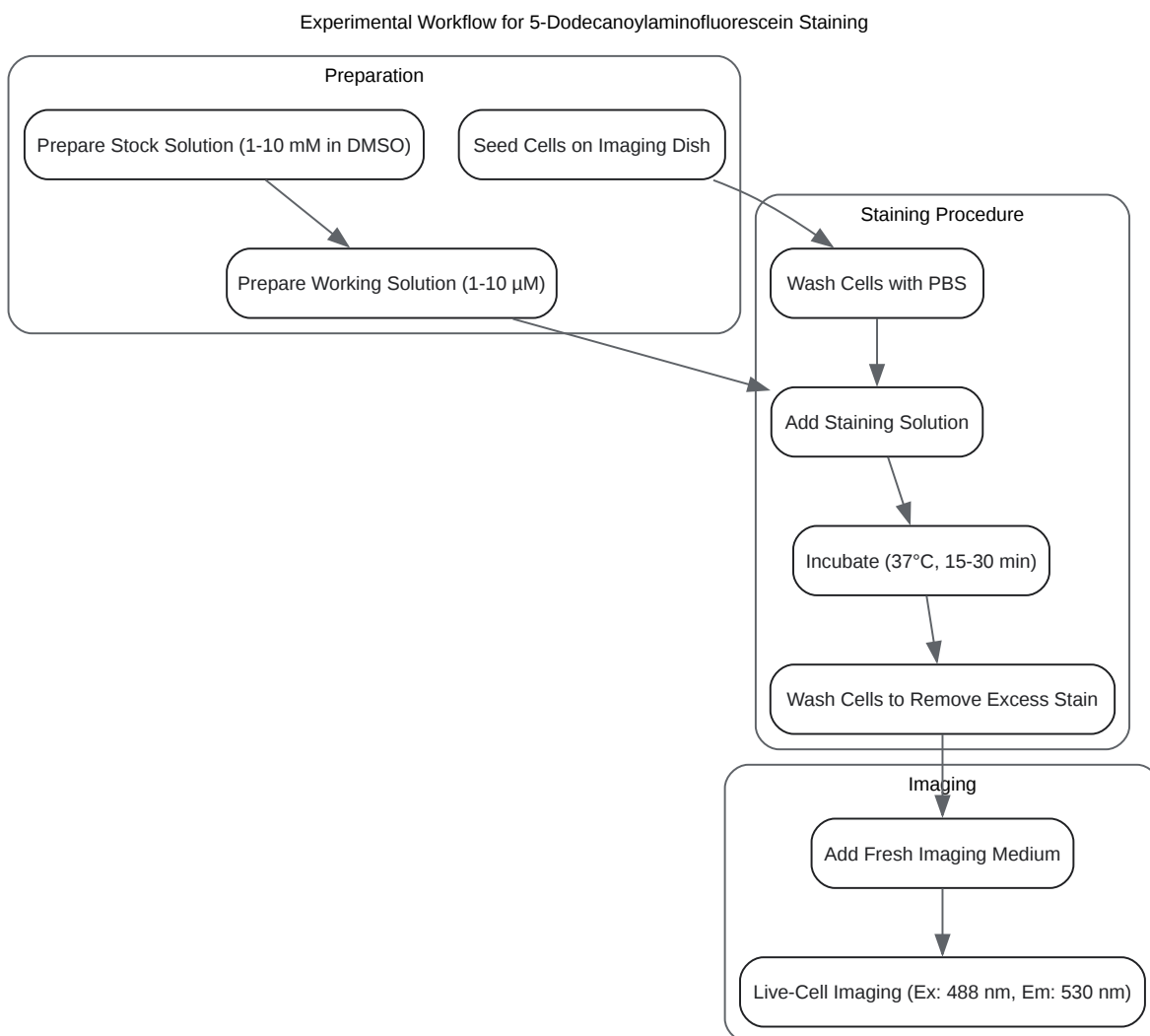
- On the day of the experiment, dilute the stock solution to a final working concentration of 1-10 μM in a suitable buffer or serum-free culture medium.
- It is recommended to prepare the working solution fresh for each experiment and protect it from light.^[4]

Live-Cell Staining Protocol

- Cell Seeding: Seed cells on a glass-bottom dish or chamber slide suitable for live-cell imaging and culture them to the desired confluency.
- Media Removal: Gently aspirate the culture medium from the cells.
- Washing: Wash the cells once with pre-warmed phosphate-buffered saline (PBS) or a suitable imaging buffer (e.g., Hank's Balanced Salt Solution, HBSS).
- Staining: Add the freshly prepared staining solution (1-10 μM **5-Dodecanoylaminofluorescein** in serum-free medium or buffer) to the cells.
- Incubation: Incubate the cells at 37°C for 15-30 minutes in the dark.^[3] The optimal incubation time may vary depending on the cell type and experimental conditions.
- Washing: Gently aspirate the staining solution and wash the cells two to three times with pre-warmed imaging buffer or culture medium to remove excess dye.
- Imaging: Add fresh, pre-warmed imaging buffer or culture medium to the cells. The cells are now ready for live-cell imaging using a fluorescence microscope equipped with standard FITC/GFP filter sets (Excitation: ~488 nm, Emission: ~530 nm).^[3]

Visualizations

Experimental Workflow

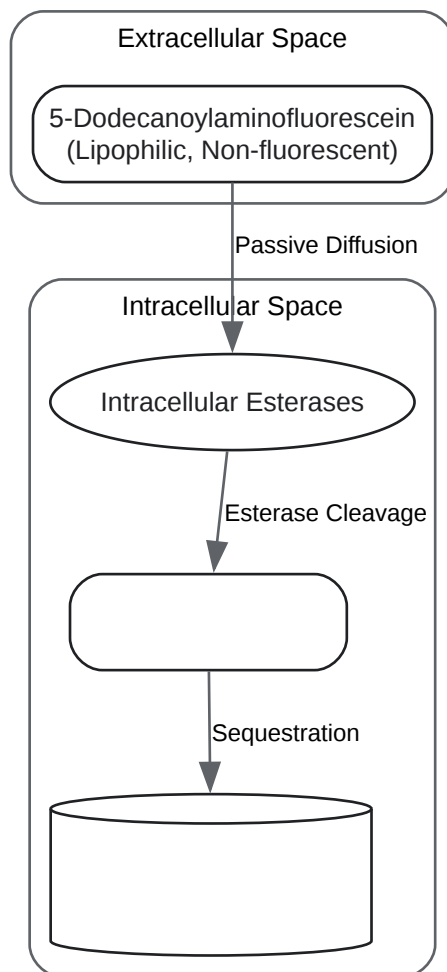


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Caption: Workflow for staining live cells with **5-Dodecanoylaminofluorescein**.

Mechanism of Cellular Staining

Mechanism of 5-Dodecanoylamino fluorescein Staining

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Caption: Cellular uptake and activation of **5-Dodecanoylamino fluorescein**.

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